

A meta-analysis of Laquinimod phase III clinical trial results (ALLEGRO and BRAVO)

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Compound of Interest

Compound Name: *Laquinimod*

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A Meta-Analysis of Laquinimod Phase III Clinical Trials: ALLEGRO and BRAVO

This comparison guide provides a detailed meta-analysis of the pivotal Phase III clinical trials of **Laquinimod**, ALLEGRO and BRAVO, for the treatment of relapsing-remitting multiple sclerosis (RRMS). The guide is intended for researchers, scientists, and drug development professionals, offering an objective comparison of the treatment's performance with supporting experimental data.

Comparative Efficacy of Laquinimod

The ALLEGRO and BRAVO trials were large-scale, randomized, double-blind, placebo-controlled studies designed to evaluate the efficacy and safety of a once-daily 0.6 mg oral dose of **Laquinimod** in patients with RRMS. While the ALLEGRO trial met its primary endpoint, the BRAVO trial did not initially meet its primary endpoint without a pre-specified sensitivity analysis adjusting for baseline magnetic resonance imaging (MRI) characteristics.^[1] However, pooled data from both studies demonstrate a consistent effect of **Laquinimod** in reducing disability progression and brain atrophy.

Table 1: Pooled Efficacy Outcomes of ALLEGRO and BRAVO Trials

Efficacy Endpoint	Laquinimod (0.6 mg/day)	Placebo	Risk Reduction/Difference	p-value
Clinical Endpoints				
Annualized Relapse Rate (ARR)	0.30	0.39	23%	0.002
3-Month Confirmed Disability Progression	11.1%	15.7%	36% (Hazard Ratio: 0.64)	0.01
6-Month Confirmed Disability Progression	-	-	48% (Hazard Ratio: 0.52)	0.0023
MRI Endpoints				
Mean Cumulative Number of Gadolinium-Enhancing Lesions	1.33	2.12	37%	<0.001
Mean Cumulative Number of New or Enlarging T2 Lesions	5.03	7.14	29%	<0.001
Brain Volume Change	-	-	30-33% reduction in atrophy	<0.001

Data compiled from the ALLEGRO and BRAVO trial publications.

Comparative Safety and Tolerability

Laquinimod was generally well-tolerated in both trials. The most common adverse events were headache, back pain, and arthralgia. A transient, asymptomatic elevation in liver enzymes was observed in a small percentage of patients receiving **Laquinimod**.

Table 2: Pooled Safety and Tolerability Data from ALLEGRO and BRAVO Trials

Adverse Event	Laquinimod (0.6 mg/day)	Placebo
Any Adverse Event	82%	76%
Serious Adverse Events	9%	9%
Discontinuation due to Adverse Events	6.4%	4.7%
Most Common Adverse Events (>5%)		
Headache	18.2%	15.1%
Back Pain	13.6%	8.2%
Arthralgia	7.2%	6.0%
Increased Liver Enzymes	5.9%	2.7%
Urinary Tract Infection	5.7%	4.2%
Cough	5.2%	3.1%
Abdominal Pain	5.0%	2.6%
Alanine Aminotransferase >3x ULN	5%	2%

Data compiled from pooled safety analyses of the ALLEGRO and BRAVO trials.

Experimental Protocols

Study Design and Patient Population

Both ALLEGRO and BRAVO were multicenter, randomized, double-blind, placebo-controlled, parallel-group studies.[2][3] Patients aged 18 to 55 years with a diagnosis of RRMS according to the McDonald criteria and an Expanded Disability Status Scale (EDSS) score of 0-5.5 were eligible.[3] Participants were randomized to receive either 0.6 mg of **Laquinimod** or a matching placebo orally once daily for 24 months.[2] The BRAVO study also included a reference arm of interferon beta-1a.[1]

Efficacy Endpoints

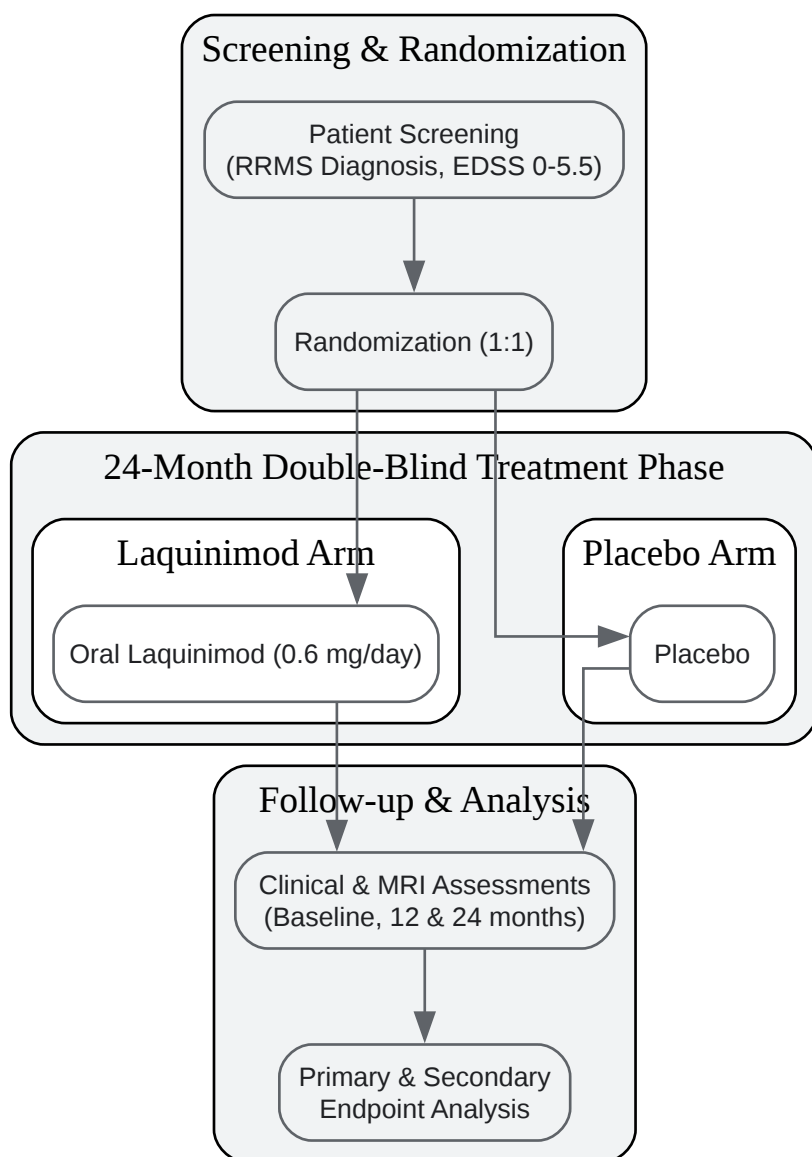
The primary efficacy endpoint for both trials was the annualized relapse rate (ARR).[1][2] Key secondary endpoints included the time to 3-month confirmed disability progression, defined as an increase of at least 1.0 point on the EDSS if the baseline score was 5.0 or less, or an increase of at least 0.5 points if the baseline score was 5.5, sustained for at least 3 months.[2][4] Other secondary endpoints included various MRI measures, such as the cumulative number of gadolinium-enhancing (GdE) T1 lesions and new or enlarging T2 lesions.[2]

MRI Acquisition and Analysis

Brain MRI scans were performed at baseline and at regular intervals throughout the studies. The analysis of brain volume change was conducted using the Structural Image Evaluation of Normalized Atrophy (SIENA) method, a validated technique for measuring brain atrophy over time.

Visualizations

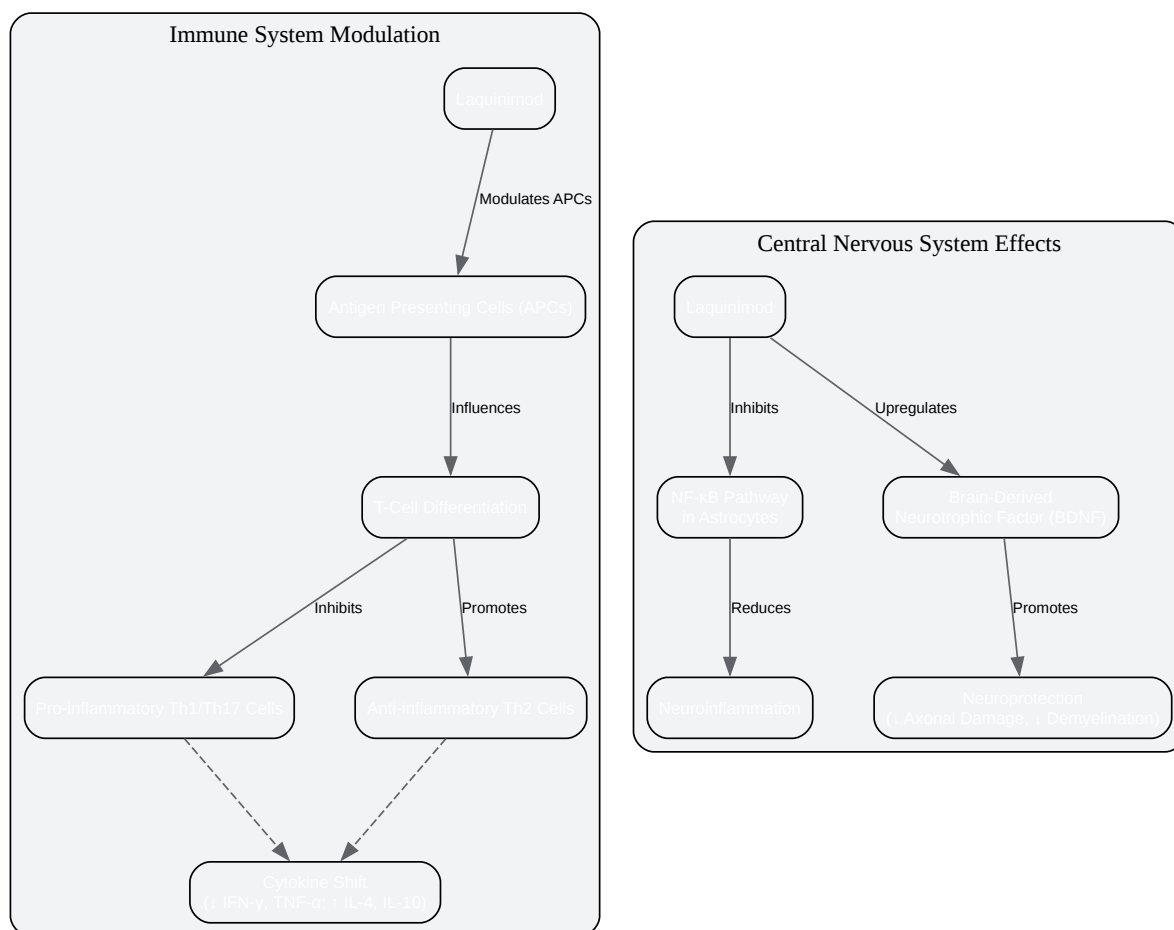
Laquinimod Clinical Trial Workflow



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Caption: Workflow of the ALLEGRO and BRAVO Phase III clinical trials.

Proposed Mechanism of Action of Laquinimod



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Caption: Dual mechanism of **Laquinimod** in immunomodulation and neuroprotection.

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